

trifloxystrobin bupirimate combination powdery mildew

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

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Efficacy & Safety of Trifloxystrobin + Bupirimate

The data in the table below summarizes key findings from a 2025 study that investigated the residue levels and chronic dietary risk of this fungicide combination in cucumbers across 12 regions in China [1] [2].

Assessment Aspect	Key Findings for Trifloxystrobin & Metabolite	Key Findings for Bupirimate & Metabolite (Ethirimol)
Residue Level (at 3 days post-application)	0.01 - 0.013 mg/kg [1]	Bupirimate: <0.01 - 0.076 mg/kg; Ethirimol: <0.01 - 0.04 mg/kg [1]
Chronic Dietary Risk (RQc)	≤ 2.476% (Assessed as acceptable risk) [1] [2]	≤ 2.476% (Assessed as acceptable risk) [1] [2]
Analytical Method Performance	Recovery rate of 85-103% with RSD ≤ 4.8% [1]	Recovery rate of 85-103% with RSD ≤ 4.8% [1]

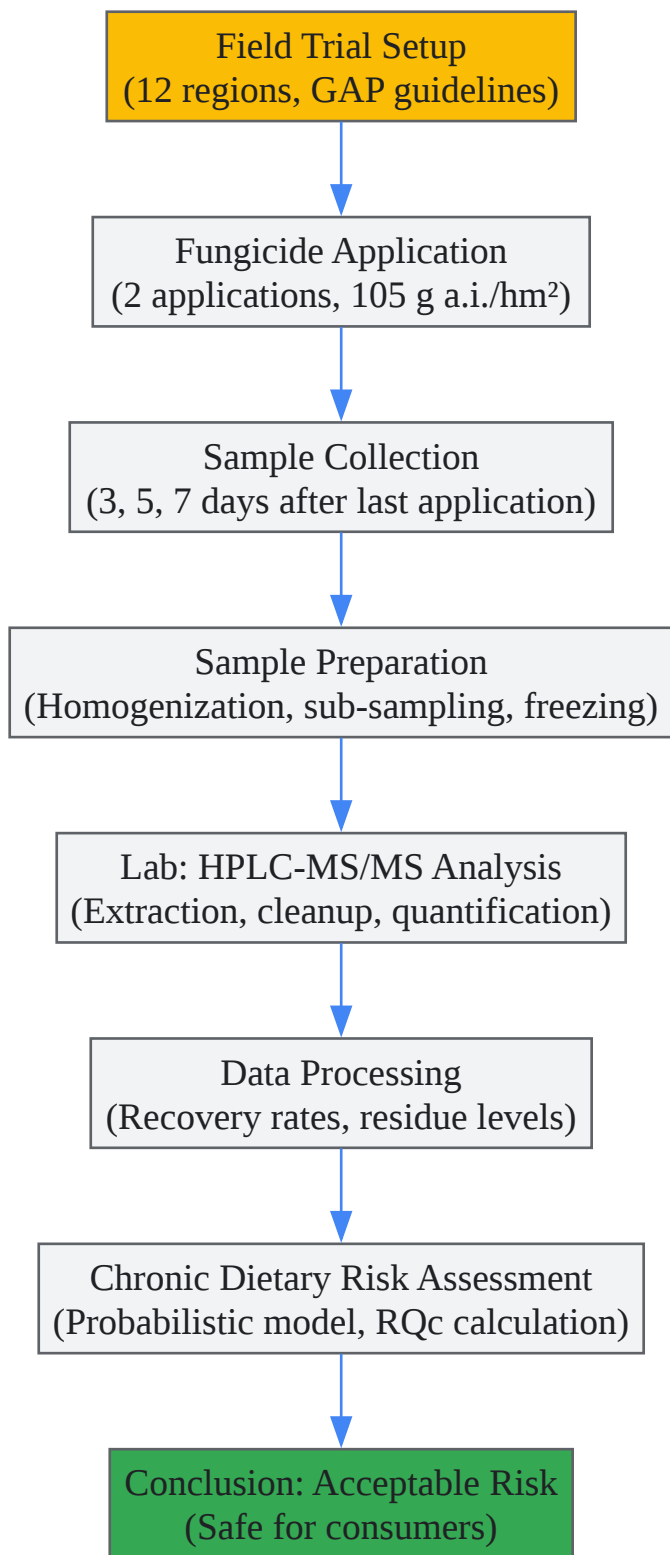
The study concluded that under the tested Good Agricultural Practices (GAP), the use of this combination in cucumber cultivation is safe for Chinese consumers, though it noted that children may be at a slightly higher risk and warrant more research [1] [2].

Detailed Experimental Protocol

The data supporting the table above was generated through a rigorous supervised field trial and laboratory analysis. Here is the detailed methodology [1]:

- **Field Trial Design:** Supervised field trials were conducted in 12 representative cucumber-producing regions across China (including both open-field and greenhouse cultivations). The fungicide (25% **trifloxystrobin**-bupirimate microemulsion) was applied **twice** at the maximum recommended dosage of **105 g a.i./hm²**, with a 7-day interval between applications.
- **Sampling:** Cucumber samples were collected 3, 5, and 7 days after the final application. The samples were chopped, homogenized, and stored at -18°C until analysis.
- **Laboratory Analysis:**
 - **Extraction:** Samples were extracted using acidified acetonitrile (with 2% acetic acid).
 - **Cleanup:** The extract was cleaned up using primary secondary amine (PSA) and graphitised carbon black (GCB) sorbents.
 - **Quantification:** Analysis was performed using **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)**. The method was validated at four spiking levels (0.01, 0.1, 0.3, and 1 mg/kg).

The following diagram illustrates the workflow from field trial to risk assessment:



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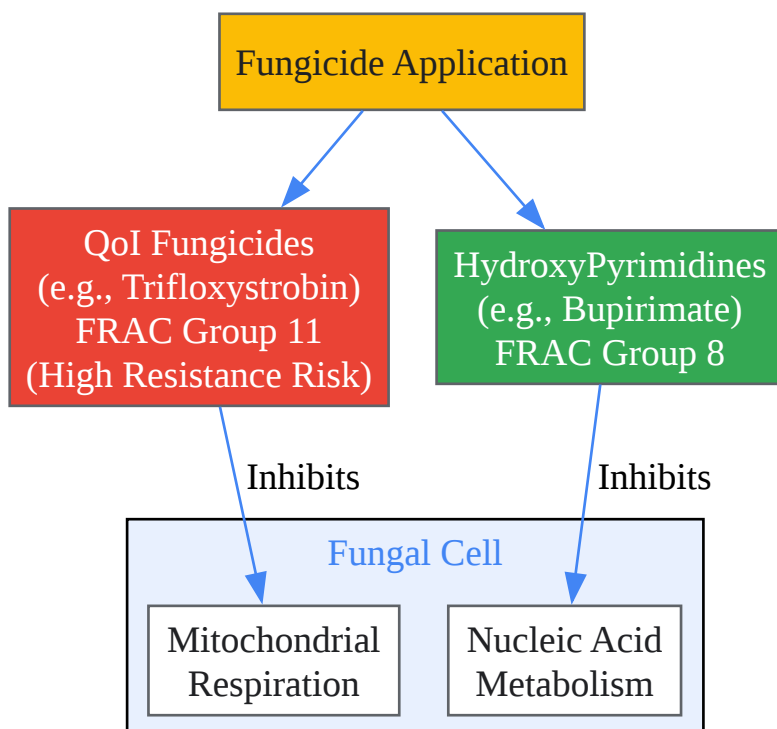
Resistance Management & Comparison with Alternatives

Trifloxystrobin and bupirimate belong to different FRAC (Fungicide Resistance Action Committee) groups, which makes their combination a valuable tool for resistance management.

- **Mode of Action and Resistance Risk:**

- **Trifloxystrobin** is a **QoI (Quinone outside Inhibitor) fungicide (FRAC Group 11)**. It inhibits mitochondrial respiration in pathogens and carries a **high resistance risk** [3]. Resistance to QoI fungicides in powdery mildew has been confirmed in some regions [4].
- **Bupirimate** is a **hydroxy-(2-amino-)pyrimidine fungicide (FRAC Group 8)**. It inhibits adenosine-deaminase, affecting nucleic acid metabolism, and is specific against powdery mildews [5]. While resistance has been reported in other powdery mildew species, it has not yet been described in grapevine powdery mildew, though the class is of limited market importance due to past resistance issues [5].

The following diagram shows the cellular targets of these fungicides:



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- **Comparison with Other Control Strategies:**

- **Synthetic Fungicide Rotation:** Modern resistance management recommends rotating fungicides from **multiple FRAC groups** (e.g., 5 or more different groups) in a sequence, rather than relying on a single combination [6]. This approach, such as an A-B-C-D-E rotation, drastically reduces the selection pressure for resistance to any single mode of action [6].
- **Incorporating Biofungicides:** Products based on plant extracts (e.g., *Banda de Lupinus doce*), beneficial bacteria (e.g., *Bacillus amyloliquefaciens*), or minerals can be integrated into conventional programs through rotation or tank-mixing. Recent research shows these programs can achieve comparable powdery mildew control to synthetic-only programs while potentially lowering resistance risk and offering greater pre-harvest application flexibility [4].
- **Cultural Practices:** The first step in mitigation should always be the use of **powdery mildew tolerant (PMT) or resistant (PMR) cultivars**, though these are not immune [6]. Practices like increasing plant spacing for better air flow and using drip irrigation also help lower overall disease pressure, making fungicide applications more effective [6].

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To cite this document: Smolecule. [trifloxystrobin bupirimate combination powdery mildew].

Smolecule, [2026]. [Online PDF]. Available at:

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